

Soretolide IUPAC name and CAS number

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Compound of Interest

Compound Name: Soretolide

Cat. No.: B152337

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Soretolide: Identifier Information

For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides the available chemical identification information for **Soretolide**. Despite a comprehensive search for in-depth technical data, details regarding its synthesis, mechanism of action, experimental protocols, and specific signaling pathways remain unavailable in the public domain at this time.

Chemical Identifiers

A summary of the key chemical identifiers for **Soretolide** is presented below.

Identifier	Value
IUPAC Name	2,6-dimethyl-N-(5-methyl-3-isoxazolyl)benzamide[1]
CAS Number	130403-08-6[1]

Further Information

Subsequent searches for detailed technical specifications and experimental data on **Soretolide** did not yield specific results. The scientific literature readily available does not contain information on its synthesis, mechanism of action, or its effects on signaling pathways. Therefore, the creation of a comprehensive technical guide with quantitative data tables,

detailed experimental protocols, and signaling pathway diagrams as requested is not possible at this time.

It is conceivable that **Soretolide** is a novel or proprietary compound with information not yet publicly disclosed. Researchers interested in this molecule may need to consult specialized chemical supplier databases or future scientific publications for more detailed information.

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References

- 1. Receptor signaling and structure: insights from serotonin-1 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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